

Pivalylbenzhydrazine early research findings

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Compound Focus: Pivalylbenzhydrazine

CAS No.: 306-19-4

Cat. No.: S595131

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Core Chemical and Identifiers

The table below summarizes the fundamental chemical and regulatory information for **Pivalylbenzhydrazine**.

Attribute	Details
Systematic Name	N'-benzyl-2,2-dimethyl-propanehydrazide [1]
Other Names	Pivhydrazine, Pivazide, Angorvid, Tersavid [1] [2] [3]
CAS Number	306-19-4 [4] [2]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O [1] [4] [3]
Molecular Weight	206.289 g·mol ⁻¹ [1] [4]
Pharmacological Class	Irreversible, non-selective Monoamine Oxidase Inhibitor (MAOI) [1] [3]
Status	Discontinued / Withdrawn [1] [3]

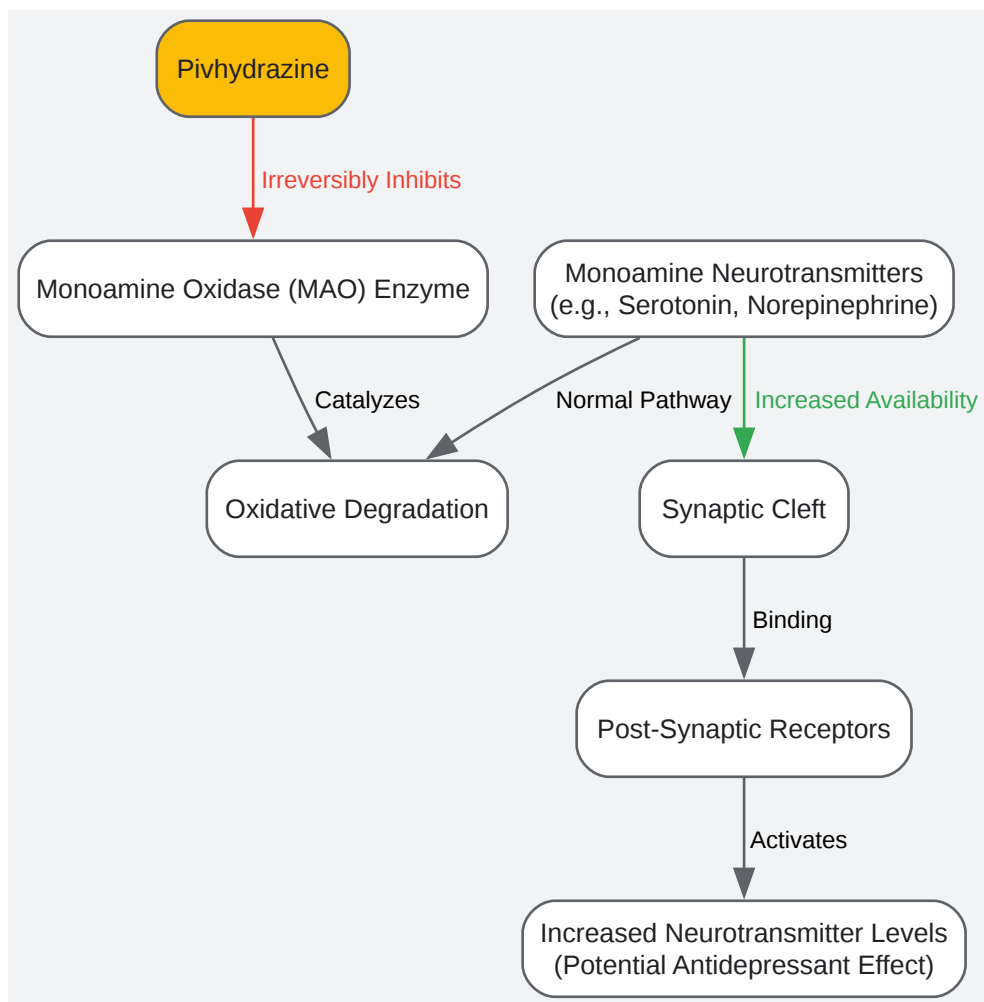
Early Research and Experimental Findings

Early research characterized **Pivalylbenzhydrazine** primarily as a potent MAO inhibitor and investigated its metabolic and biological effects.

Research Aspect	Experimental Model & Protocol	Key Findings / Outcome
MAO Inhibition & Metabolic Fate	In vivo rat study; Administration of ¹⁴ C-labeled pivhydrazine [1]	Study focused on the metabolic disposition and breakdown pathways of the compound in the body.
Bioactivity & Cartilage Effects	In vivo; Immature female rats (3-4 weeks, 40g); 5 mg/kg intraperitoneal injection; administered daily for 5 days [4]	Potent MAO inhibition; Significant decrease in epiphyseal cartilage growth [4].
Neuropharmacological Effects	In vivo rat study; Investigation of central effects [1]	The compound was observed to produce stimulatory effects on the central nervous system.

Research Applications and Pathway

Pivalylbenzhydrazine's primary research application was related to its core mechanism of monoamine oxidase inhibition. The following diagram illustrates this general signaling pathway and its physiological consequences.



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Generalized MAOI pathway: Pivhydrazine irreversibly inhibits MAO, increasing neurotransmitter levels in the synapse [1] [4] [3].

Context for Modern Research

Although no longer a clinical agent, **Pivalylbenzhydrazine** remains a compound of historical and research interest. It is available as a chemical tool for research into MAO inhibition and depression [4]. Its documented side effect of inhibiting cartilage growth in immature rats also makes it a point of reference in studies of bone development and toxicology [4].

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References

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